

Hymenistatin I: A Cyclo-octapeptide from the Marine Sponge Hymeniacidon sp.

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Compound of Interest

Compound Name: *Hymenistatin I*

Cat. No.: B592111

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Abstract

Hymenistatin I, a cyclic octapeptide isolated from the Western Pacific marine sponge *Hymeniacidon* sp., has demonstrated notable cytostatic and immunosuppressive properties. First identified through its activity against the P388 leukemia cell line, subsequent studies have revealed its potent effects on the immune system, comparable to the well-established immunosuppressant Cyclosporin A, albeit through a distinct mechanism of action. This technical guide provides a comprehensive overview of the discovery, isolation, and biological activities of **Hymenistatin I**, including detailed experimental protocols and a summary of its quantitative data. Furthermore, this guide presents putative signaling pathways that may be involved in its immunosuppressive effects, offering a foundation for future research and drug development endeavors.

Discovery and Structural Elucidation

Hymenistatin I was first isolated from the marine sponge *Hymeniacidon* sp. collected in the Western Pacific Ocean.[1] The structure of **Hymenistatin I** was determined to be a cyclo-octapeptide with the amino acid sequence cyclo(-Pro-Pro-Tyr-Val-Pro-Leu-Ile-Ile-).[1] The structural determination was accomplished using high-field Nuclear Magnetic Resonance (NMR) at 400 MHz and Fast Atom Bombardment Mass Spectrometry/Mass Spectrometry (FAB MS/MS).[2] The absolute configuration of the amino acid residues was established as all L-amino acids through chiral gas chromatography analysis.[2][3]

Quantitative Biological Data

The biological activity of **Hymenistatin I** has been quantified in both cytostatic and immunosuppressive assays. The available data is summarized in the tables below for easy comparison.

Table 1: Cytostatic Activity of Hymenistatin I

Cell Line	Activity
P388 murine leukemia	ED50 = 3.5 µg/mL

Table 2: Immunosuppressive Activity of Hymenistatin I

Assay	Reported Activity
Humoral Immune Response	Comparable to Cyclosporin A
Cellular Immune Response	Comparable to Cyclosporin A
Cytokine Production	Different mechanism of action compared to Cyclosporin A

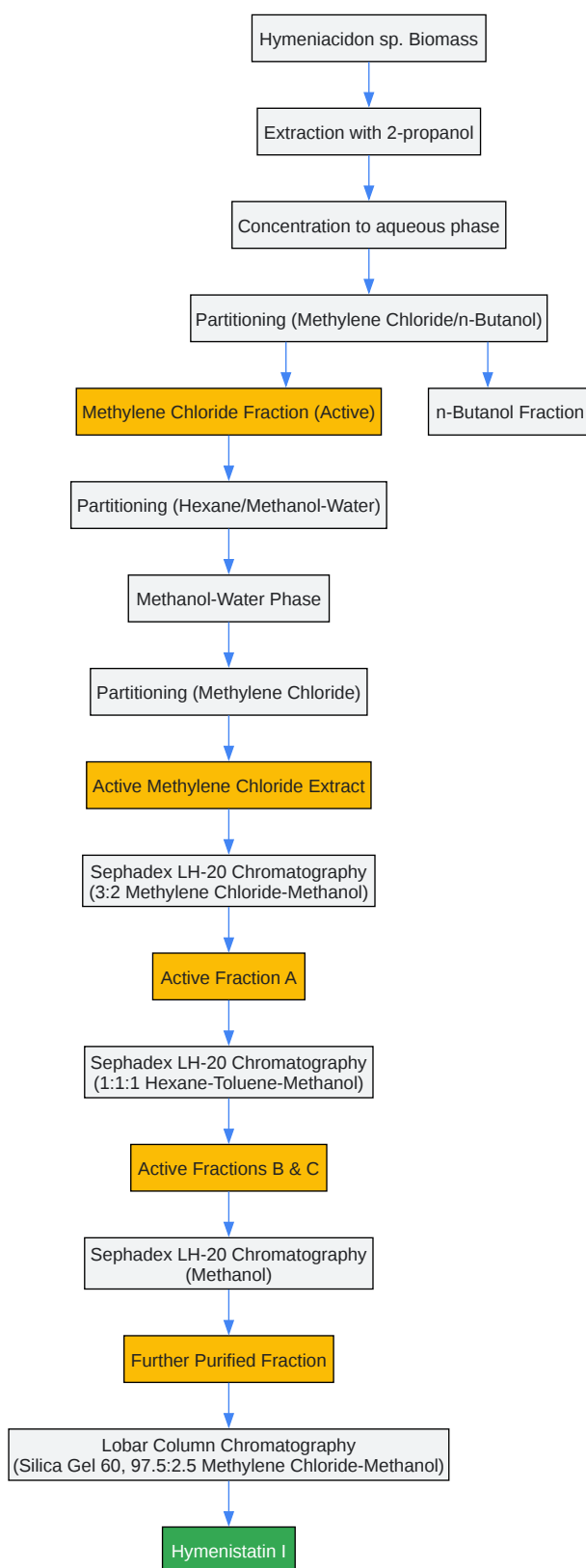
Experimental Protocols

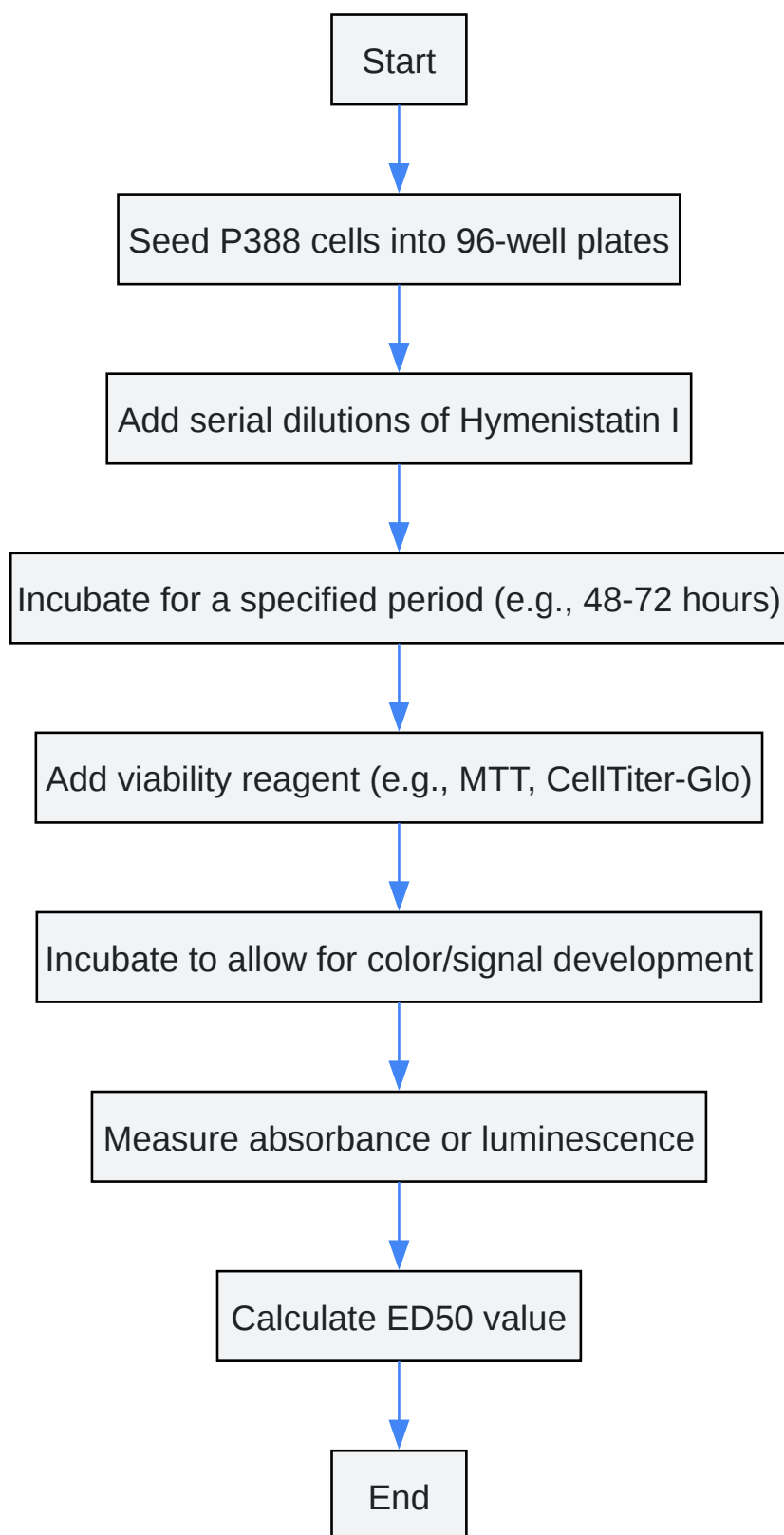
This section provides detailed methodologies for the key experiments related to the isolation and biological evaluation of **Hymenistatin I**.

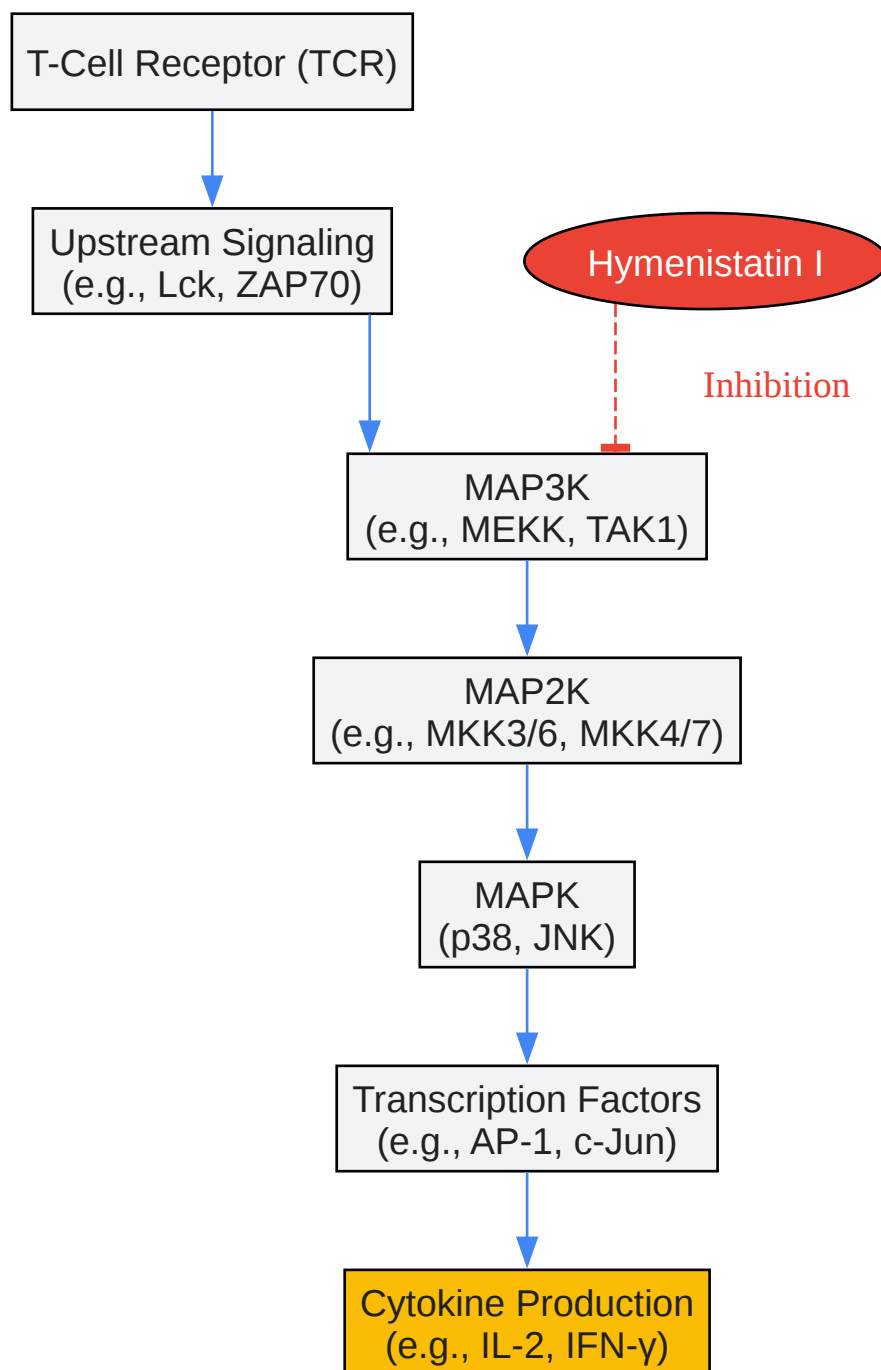
Isolation and Purification of Hymenistatin I from Hymeniacidon sp.

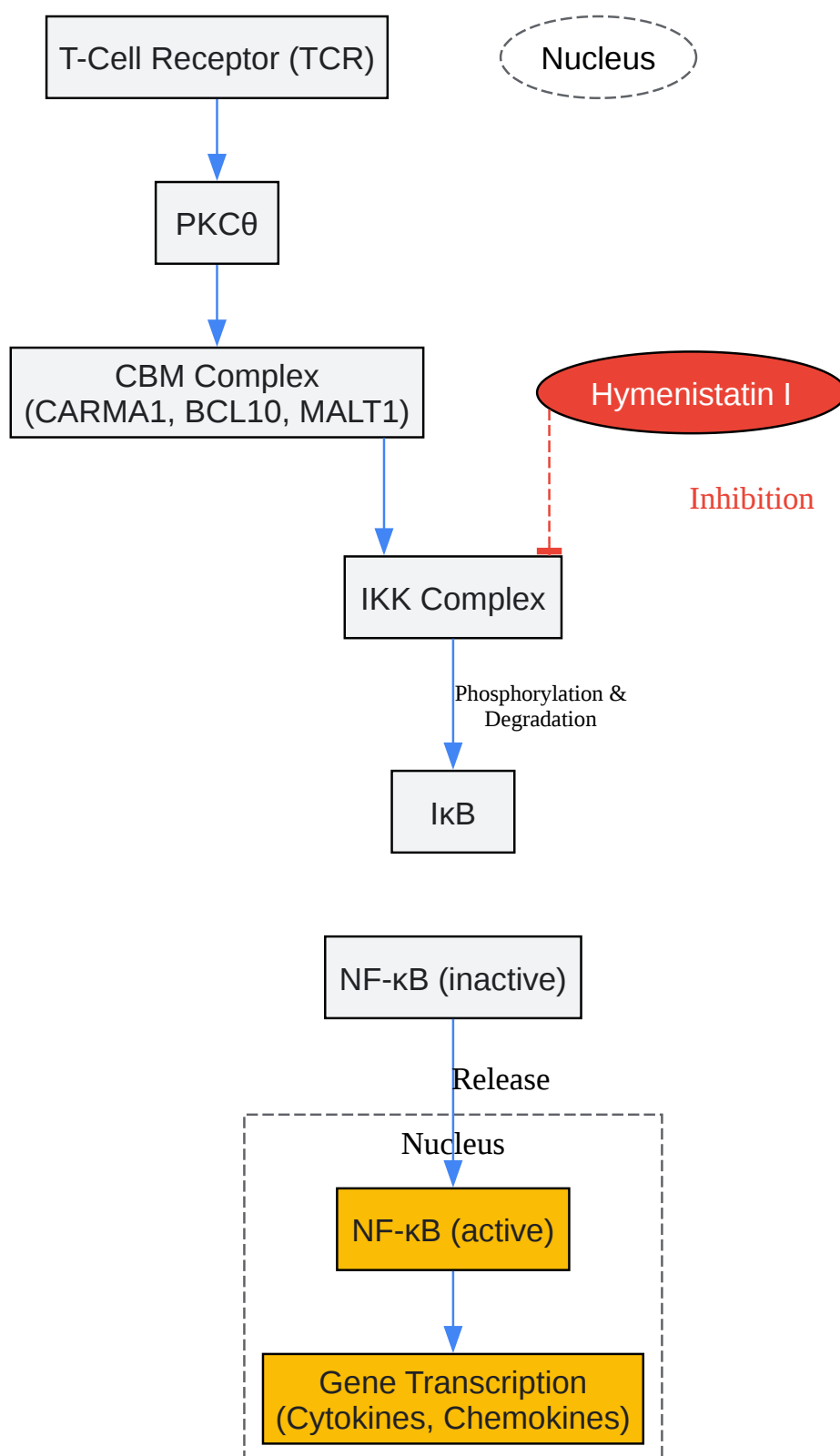
The following protocol is based on the original isolation procedure described in the literature.

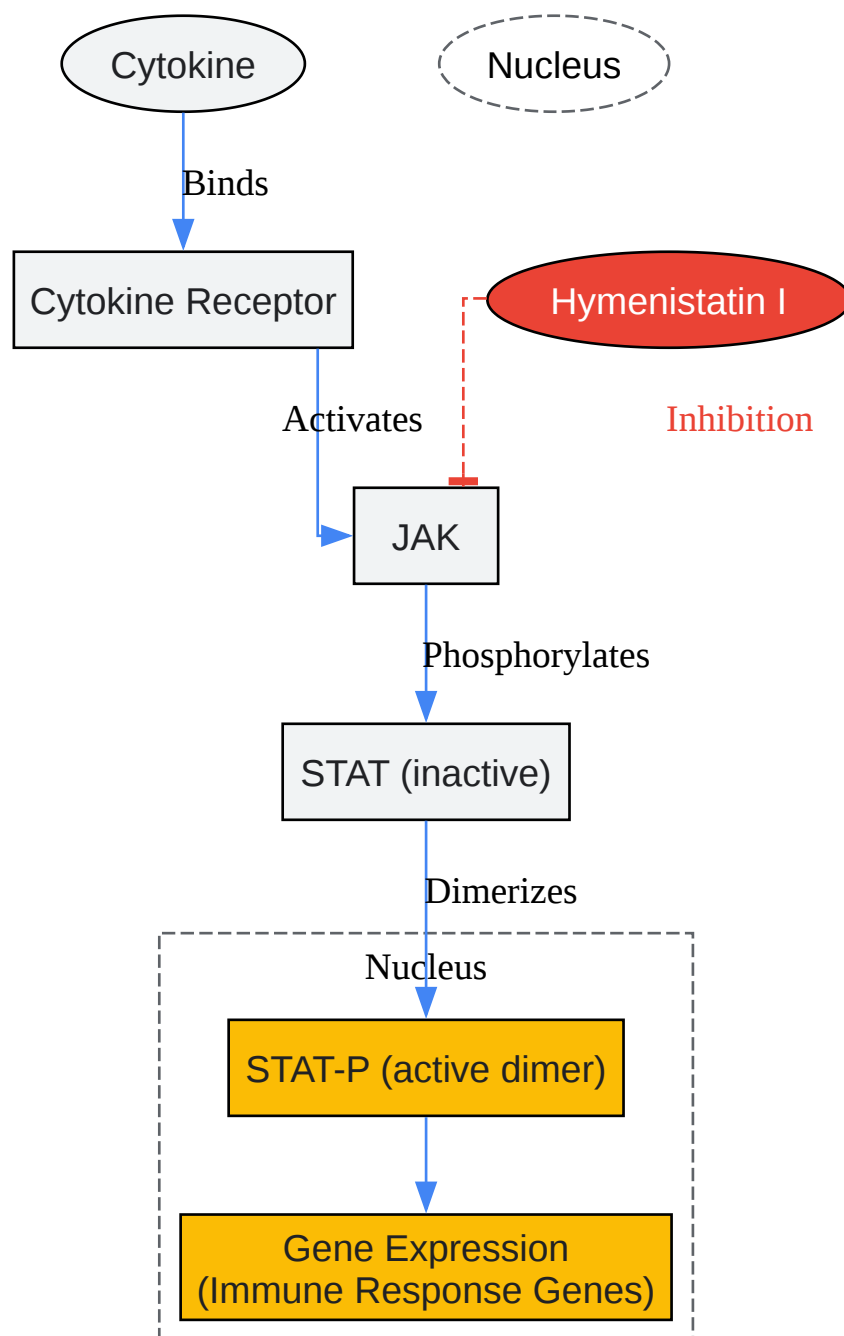
Workflow for the Isolation of **Hymenistatin I**











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